

Application Notes and Protocols for the Analytical Quantification of Beclometasone

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Compound of Interest

Compound Name: *Beclometasone*

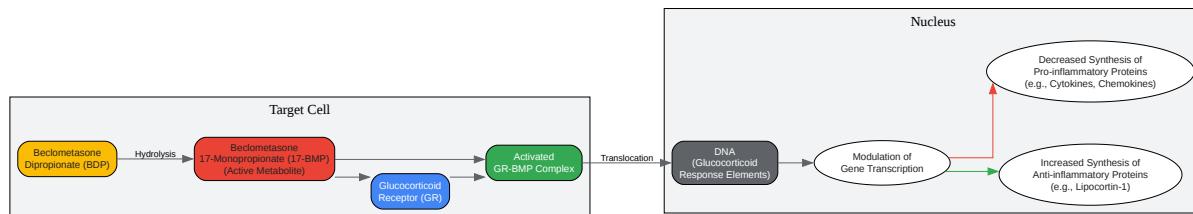
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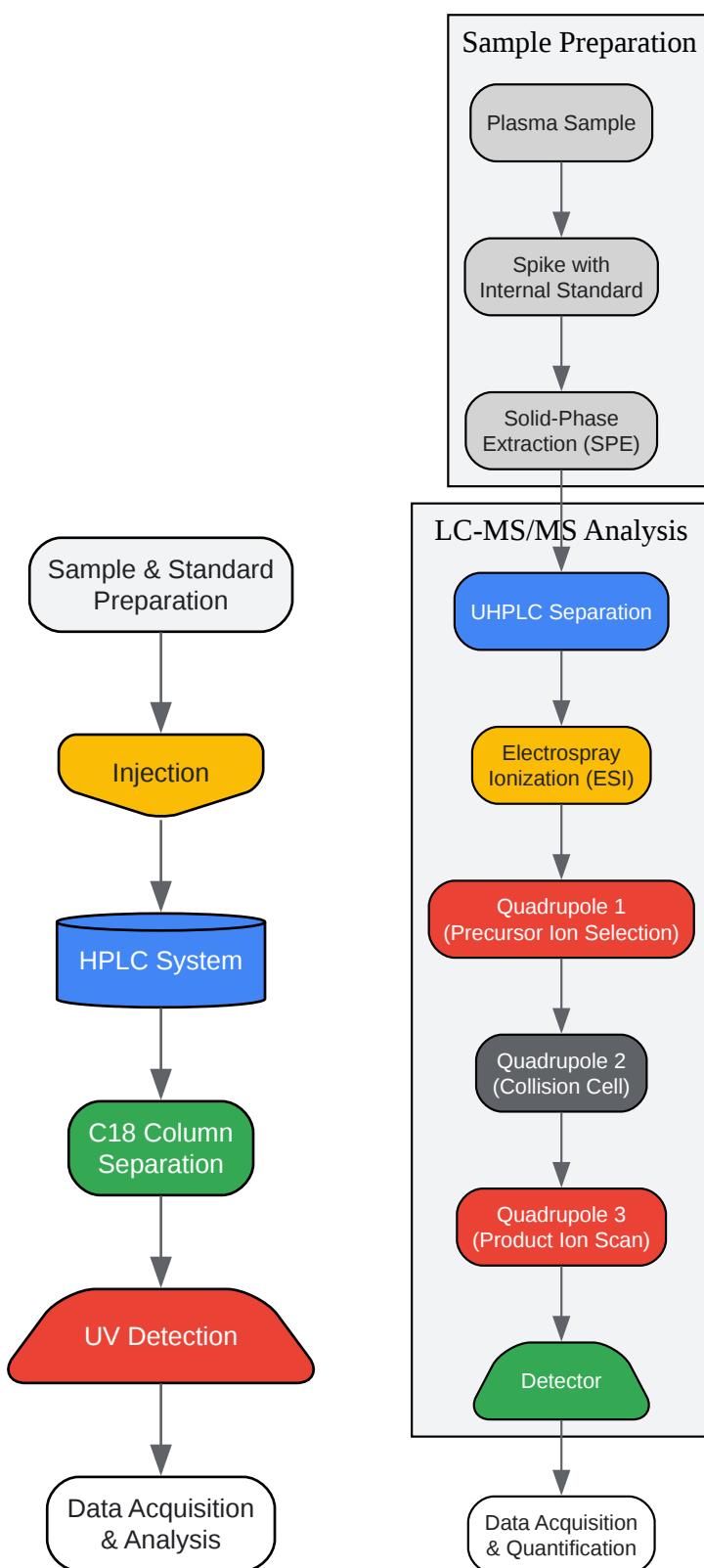
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These application notes provide detailed methodologies for the quantitative analysis of **beclometasone** dipropionate (BDP) and its metabolites in various matrices, including bulk drug, pharmaceutical formulations, and biological fluids. The protocols are intended for researchers, scientists, and drug development professionals.

Mechanism of Action of Beclometasone

Beclometasone dipropionate is a synthetic glucocorticoid that acts as a prodrug.^[1] It is rapidly converted to its active metabolite, **beclometasone** 17-monopropionate (17-BMP), which has a high binding affinity for the glucocorticoid receptor (GR).^[1] Upon binding, the activated GR complex translocates to the nucleus, where it modulates gene expression. This leads to the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory proteins, resulting in potent anti-inflammatory and immunosuppressive effects.^{[2][3][4]}



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